

voclosporin overdose management symptoms treatment

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Compound Focus: Voclosporin

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Symptoms and Laboratory Findings of Overdose

Category	Specific Manifestations
Common Symptoms [1] [2] [3]	Headache, nausea, vomiting, tremors, lethargy, weakness, fast/irregular heartbeat, infections, rash (urticaria)
Nervous System Effects [1] [4]	Tremors, paresthesia (tingling/numbness), seizures, mental status changes, signs of Posterior Reversible Encephalopathy Syndrome (PRES)
Laboratory Abnormalities [1] [2]	Increased blood urea nitrogen (BUN), elevated serum creatinine, decreased estimated glomerular filtration rate (eGFR), elevated alanine aminotransferase (ALT)
Electrolyte Imbalances [1] [3]	Hyperkalemia (high blood potassium)

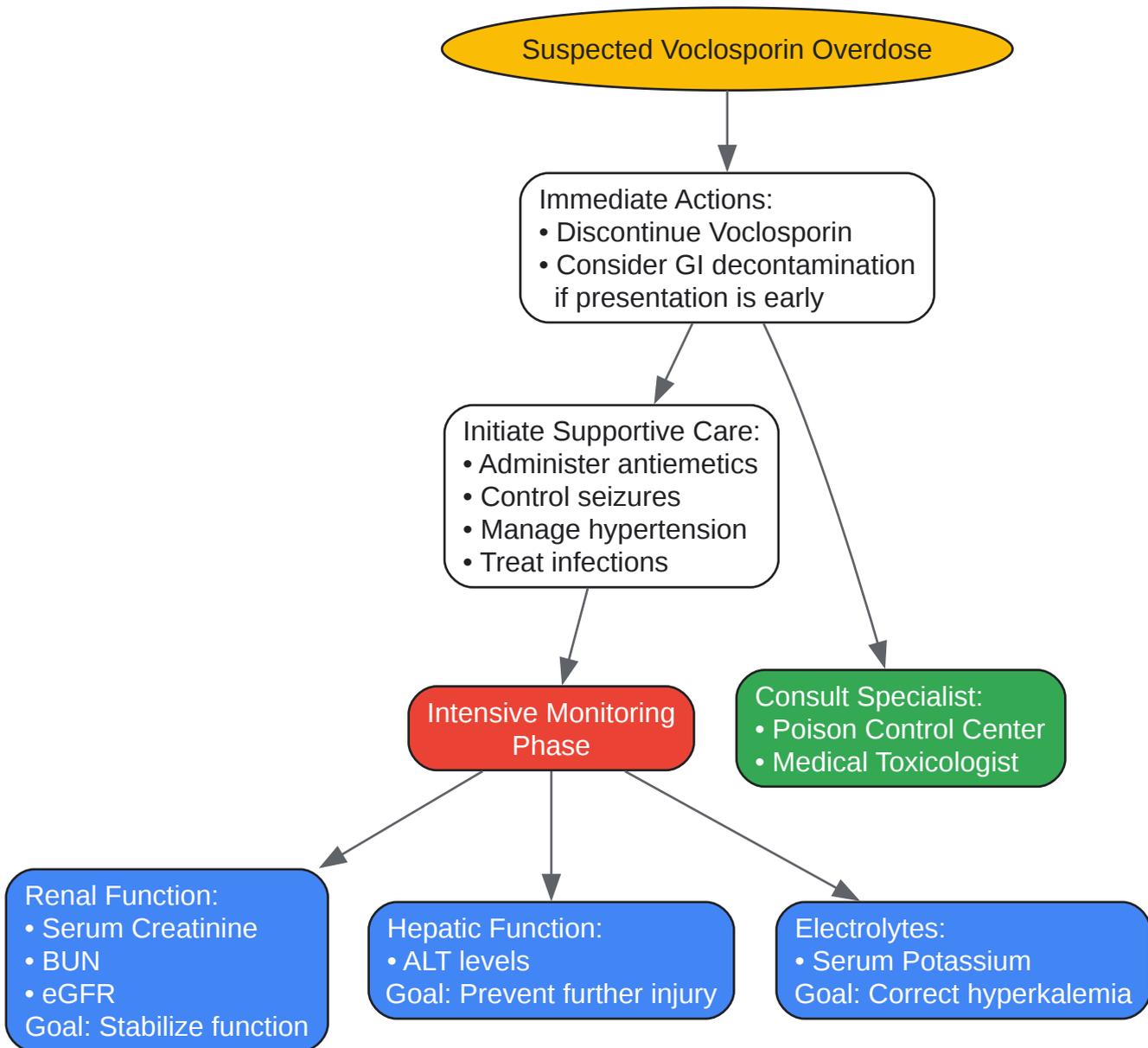
Protocol for Managing Voclosporin Overdose

There is no specific antidote for **voclosporin** overdose. Management is supportive and focuses on addressing symptoms and mitigating organ toxicity [2].

- **Immediate Action and Decontamination:** Discontinue **voclosporin** immediately [2]. For a recent, substantial ingestion, consider gastric lavage or administration of activated charcoal, as the drug's pharmacokinetics (Tmax ~1.5-4 hours) suggest potential benefit if performed early [2].
- **Supportive and Symptomatic Care:** Provide general supportive care. Manage specific symptoms as follows:
 - **Nausea/Vomiting:** Administer antiemetics.
 - **Tremors/Seizures:** Manage with appropriate antiseizure medications; ensure patient safety.
 - **Hypertension:** Control elevated blood pressure using antihypertensive agents.
 - **Infections:** Treat any emerging infections with suitable antibiotics or antivirals [1].
- **Intensive Monitoring:** Institute close monitoring of vital signs and neurologic status. The management strategy should be guided by continuous assessment of:
 - **Renal Function:** Serum creatinine, BUN, and eGFR [1] [2].
 - **Hepatic Function:** Liver enzymes, particularly ALT [2].
 - **Electrolytes:** Serum potassium levels [1].
- **Consultation:** Contact a poison control center or consult a medical toxicologist for expert guidance on managing the overdose [2].

Monitoring Parameters and Clinical Goals

The diagram below outlines the core clinical management workflow following a suspected **voclosporin** overdose, highlighting key monitoring parameters and therapeutic goals.



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Voclosporin Overdose Clinical Management Workflow

Key Takeaways for Professionals

- **No Known Antidote:** Management is primarily supportive and hinges on prompt discontinuation of the drug and vigilant monitoring for end-organ toxicity [2].
- **Renal Toxicity is Primary Concern:** The most critical and dose-dependent serious adverse effects involve the kidneys. Close tracking of renal function parameters is essential [1] [4].

- **Seek Expert Consultation:** Given the complexity of drug overdose, especially with an immunosuppressant, consultation with a poison control center or medical toxicologist is strongly recommended [2].

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